

Application Notes and Protocols for the Detection of N1-Methoxymethyl Picrinine

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Compound of Interest

Compound Name: N1-Methoxymethyl picrinine

Cat. No.: B12429405

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These application notes provide a comprehensive guide for the detection and quantification of **N1-Methoxymethyl picrinine**, an indole alkaloid isolated from the leaves of *Alstonia scholaris*. [1][2] The protocols are intended for researchers, scientists, and professionals in drug development and natural product analysis.

Introduction

N1-Methoxymethyl picrinine (CAS No. 1158845-78-3) is a complex, cage-like indole alkaloid with the molecular formula $C_{22}H_{26}N_2O_4$ and a molecular weight of 382.45.[3][4] It is a derivative of picrinine, another akuammiline alkaloid.[2] Given its classification as an indole alkaloid, analytical methods commonly employed for this class of compounds, such as High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS), are applicable for its detection and quantification. These methods are crucial for quality control, pharmacokinetic studies, and pharmacological research.

Chemical Properties of **N1-Methoxymethyl Picrinine**:

Property	Value	Reference
CAS Number	1158845-78-3	[3][4]
Molecular Formula	C22H26N2O4	[3][4]
Molecular Weight	382.45 g/mol	[3]
Physical Form	Powder	[3][4]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	[3]

Experimental Protocols

The following protocols describe the analytical procedures for the qualitative and quantitative analysis of **N1-Methoxymethyl picrinine** in various matrices.

High-Performance Liquid Chromatography with Diode-Array Detection (HPLC-DAD)

This method is suitable for the quantification of **N1-Methoxymethyl picrinine** in purified samples or plant extracts. The protocol is adapted from established methods for other alkaloids.[5][6]

Protocol:

- Standard Preparation:
 - Prepare a stock solution of **N1-Methoxymethyl picrinine** standard (e.g., 1 mg/mL) in methanol.
 - Prepare a series of calibration standards by diluting the stock solution with the mobile phase to achieve concentrations ranging from 1 µg/mL to 100 µg/mL.
- Sample Preparation (from *Alstonia scholaris* leaves):
 - Dry the plant material at 40°C and grind it into a fine powder.

- Extract a known amount of the powdered material (e.g., 1 g) with methanol (e.g., 20 mL) using sonication for 30 minutes.
- Centrifuge the extract and filter the supernatant through a 0.45 µm syringe filter prior to HPLC analysis.
- HPLC Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 x 250 mm, 5 µm).
 - Mobile Phase: A gradient elution of acetonitrile and water (with 0.1% formic acid) is recommended. A starting gradient could be 20% acetonitrile, increasing to 80% over 30 minutes.
 - Flow Rate: 1.0 mL/min.
 - Column Temperature: 25°C.
 - Injection Volume: 20 µL.
 - Detection: Diode-Array Detector (DAD) scanning from 200-400 nm. The optimal wavelength for quantification should be determined from the UV spectrum of **N1-Methoxymethyl picrinine**. Based on the indole alkaloid structure, key wavelengths to monitor would be around 220 nm and 280 nm.
- Quantification:
 - Construct a calibration curve by plotting the peak area of the standard against its concentration.
 - Determine the concentration of **N1-Methoxymethyl picrinine** in the sample by interpolating its peak area on the calibration curve.

Illustrative HPLC Method Performance (based on similar alkaloid analysis):

Parameter	Typical Value
Linearity (R^2)	> 0.999
Limit of Detection (LOD)	0.1 µg/mL
Limit of Quantification (LOQ)	0.5 µg/mL
Accuracy (Recovery)	95 - 105%
Precision (RSD)	< 2%

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS)

LC-MS/MS offers higher sensitivity and selectivity, making it ideal for detecting trace amounts of **N1-Methoxymethyl picrinine** in complex biological matrices. This technique is a powerful tool for the characterization of specific compounds in complex mixtures.^[7]

Protocol:

- Sample Preparation:
 - Follow the same procedure as for HPLC-DAD. For biological fluids (e.g., plasma), a protein precipitation step (e.g., with acetonitrile) or solid-phase extraction (SPE) may be necessary.
- LC-MS/MS Conditions:
 - LC System: Utilize a UHPLC system for better resolution and faster analysis times.
 - Column: C18 reversed-phase column (e.g., 2.1 x 100 mm, 1.8 µm).
 - Mobile Phase: A gradient of acetonitrile and water with 0.1% formic acid.
 - Flow Rate: 0.3 mL/min.
 - Mass Spectrometer: A triple quadrupole or Q-TOF mass spectrometer equipped with an electrospray ionization (ESI) source.

- Ionization Mode: Positive ion mode is typically suitable for alkaloids.
- MS Parameters:
 - The protonated molecule $[M+H]^+$ for **N1-Methoxymethyl picrinine** would be at m/z 383.19.
 - Optimize cone voltage and collision energy to identify characteristic product ions for Multiple Reaction Monitoring (MRM) transitions. This allows for highly selective quantification. Indole alkaloids often show characteristic losses, such as the isopentene group or substituents on the nitrogen atom.[7]

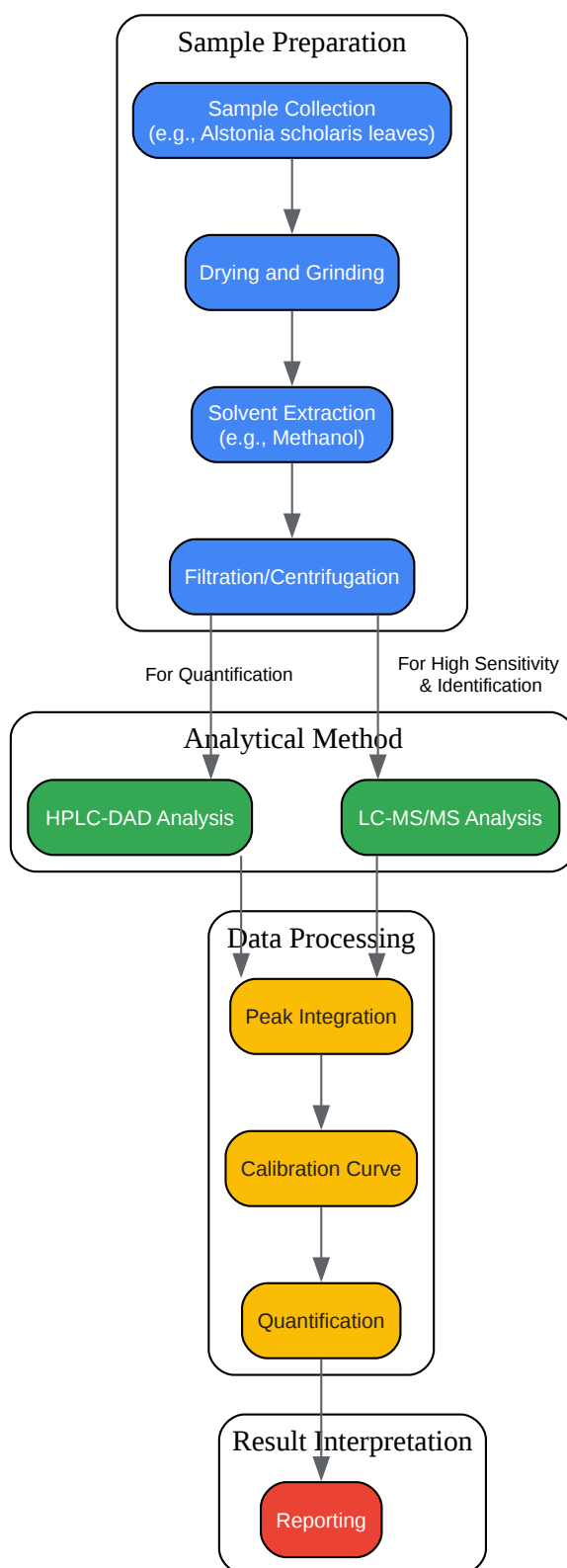
Illustrative LC-MS/MS Method Performance:

Parameter	Typical Value
Linearity (R^2)	> 0.995
Limit of Detection (LOD)	< 1 ng/mL
Limit of Quantification (LOQ)	1-5 ng/mL
Accuracy (Recovery)	90 - 110%
Precision (RSD)	< 5%

Visualizations

Experimental Workflow for N1-Methoxymethyl Picrinine Analysis

The following diagram illustrates the general workflow for the analysis of **N1-Methoxymethyl picrinine** from sample collection to data interpretation.

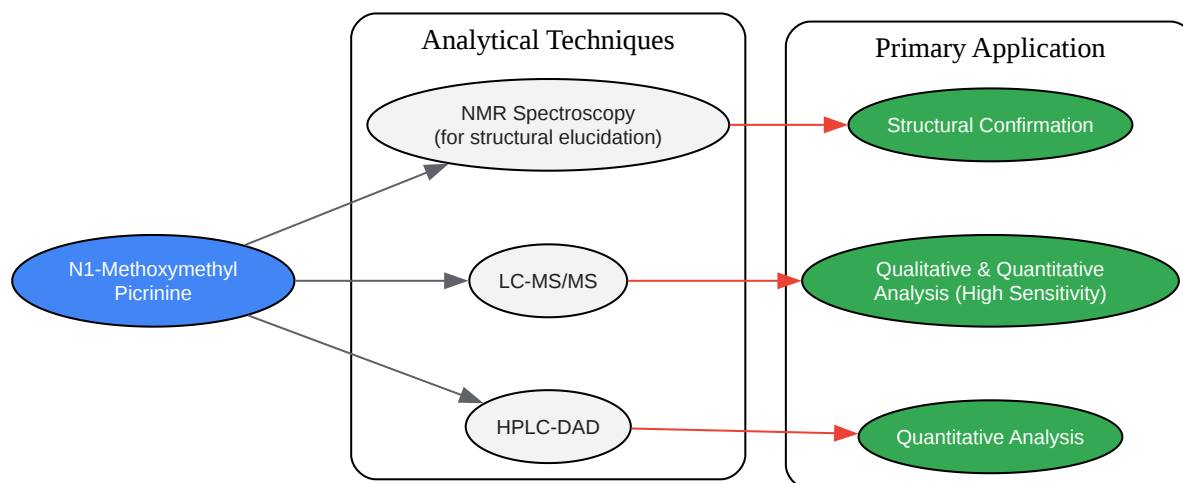


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Caption: General workflow for the analysis of **N1-Methoxymethyl picrinine**.

Logical Relationship of Analytical Techniques

This diagram shows the relationship between the different analytical techniques and their primary applications in the analysis of **N1-Methoxymethyl picrinine**.



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Caption: Relationship between analytical techniques and their applications.

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